

In-Depth Technical Guide: L-Cysteine-¹³C₃,¹⁵N,d₃

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Compound of Interest

Compound Name: L-Cysteine-¹³C₃,¹⁵N,d₃

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight of isotopically labeled L-Cysteine-¹³C₃,¹⁵N,d₃. This stable isotope-labeled amino acid is a critical tool in metabolic research, proteomics, and drug development, enabling precise quantification and pathway analysis.

Understanding Isotopic Labeling

Stable isotope labeling involves the substitution of atoms in a molecule with their heavier, non-radioactive isotopes. In the case of L-Cysteine-¹³C₃,¹⁵N,d₃, three carbon atoms are replaced with Carbon-13 (¹³C), the single nitrogen atom is replaced with Nitrogen-15 (¹⁵N), and three hydrogen atoms are replaced with Deuterium (²H or D). This labeling results in a molecule with a greater mass than its unlabeled counterpart, allowing for its differentiation and quantification in complex biological samples using mass spectrometry.

Molecular Weight Determination

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For isotopically labeled compounds, the precise mass of the isotopes must be used for accurate calculation.

Standard L-Cysteine

The molecular formula for standard L-Cysteine is C₃H₇NO₂S.^{[1][2][3][4]} Its molecular weight is approximately 121.16 g/mol.^{[4][5][6]}

L-Cysteine-¹³C₃, ¹⁵N, d₃

To calculate the molecular weight of the labeled compound, we substitute the atomic weights of the standard atoms with their corresponding stable isotopes.

Table 1: Atomic and Molecular Weight Data

Component	Standard Atomic/Molecular Weight (Da)	Isotope	Isotopic Atomic Weight (Da)	Labeled Compound Molecular Formula	Calculated Monoisotopic Molecular Weight (Da)
L-Cysteine	121.158	-	-	C ₃ H ₇ NO ₂ S	-
Carbon	12.011 (average)	¹² C	12.000000		
¹³ C	13.003355[7] [8]				
Hydrogen	1.008 (average)	¹ H	1.007825		
² H (D)	2.014102[9] [10][11][12] [13]				
Nitrogen	14.007 (average)	¹⁴ N	14.003074		
¹⁵ N	15.000109[14] [15][16][17]				
Oxygen	15.999 (average)	¹⁶ O	15.994915		
Sulfur	32.06 (average)	³² S	31.972071		
L-Cysteine- ¹³ C ₃ , ¹⁵ N, _d ₃	-	-	-	(¹³ C) ₃ (¹² C) ₀ (¹ H) ₄ (² H) ₃ (¹⁵ N) ₁ (¹⁴ N) ₀ (¹⁶ O) ₂ (³² S) ₁	128.082

The calculated monoisotopic molecular weight of L-Cysteine-¹³C₃,¹⁵N,_d₃ is 128.082 Da.

Experimental Protocols

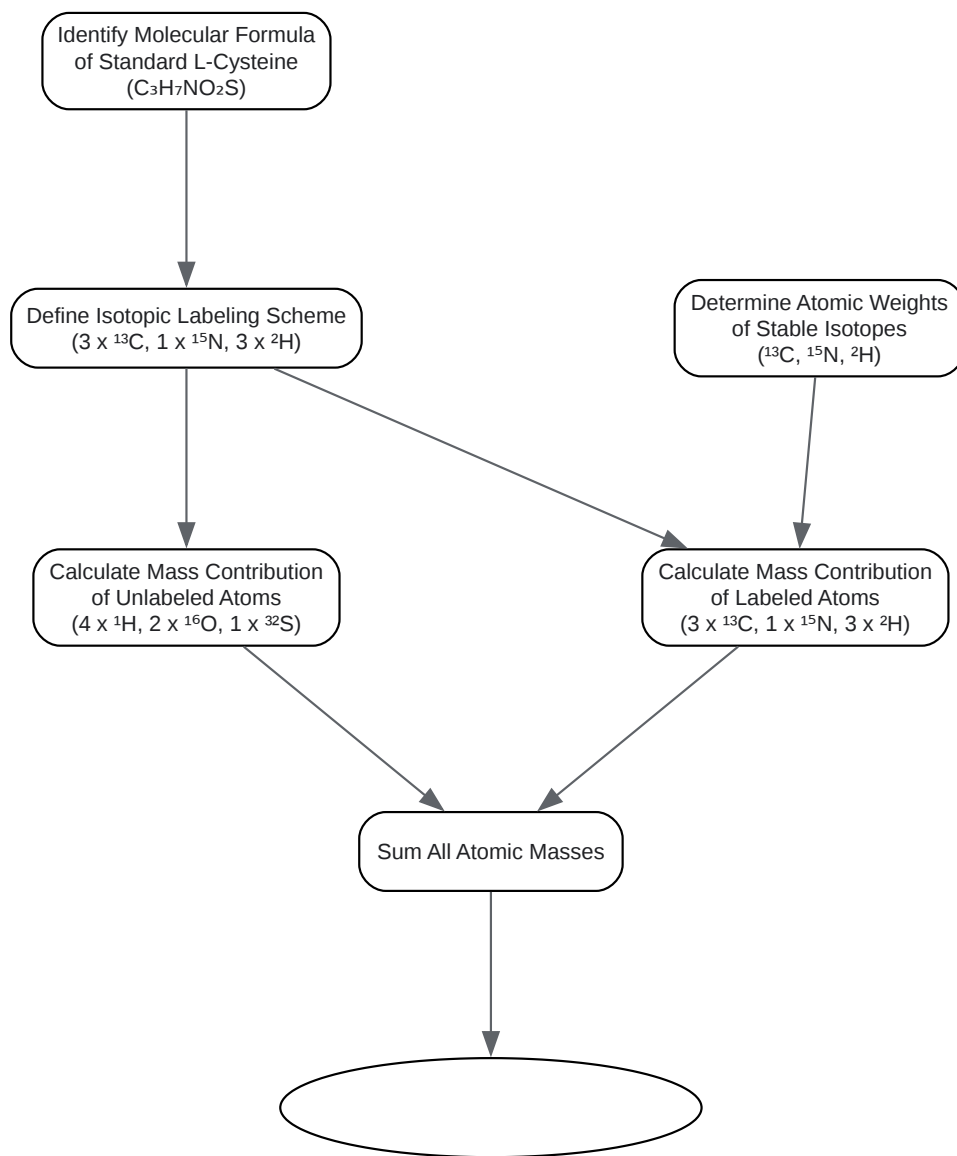
The determination of the molecular weight of isotopically labeled compounds like L-Cysteine- $^{13}\text{C}_3,^{15}\text{N},\text{d}_3$ is typically performed using high-resolution mass spectrometry.

Methodology: High-Resolution Mass Spectrometry

- **Sample Preparation:** A dilute solution of L-Cysteine- $^{13}\text{C}_3,^{15}\text{N},\text{d}_3$ is prepared in a suitable solvent, such as a mixture of water and acetonitrile with a small amount of formic acid to promote ionization.
- **Infusion and Ionization:** The sample is introduced into the mass spectrometer via direct infusion or liquid chromatography. Electrospray ionization (ESI) is a common technique used to generate gas-phase ions of the analyte with minimal fragmentation.
- **Mass Analysis:** The ions are then transferred to a high-resolution mass analyzer, such as an Orbitrap or a Fourier-transform ion cyclotron resonance (FT-ICR) mass spectrometer. These instruments have the capability to measure mass-to-charge ratios (m/z) with high accuracy and resolving power.
- **Data Acquisition:** The mass spectrometer is operated in full scan mode to acquire the mass spectrum of the labeled L-Cysteine.
- **Data Analysis:** The resulting spectrum will show a peak corresponding to the $[\text{M}+\text{H}]^+$ ion of L-Cysteine- $^{13}\text{C}_3,^{15}\text{N},\text{d}_3$. The monoisotopic mass is determined from the m/z value of this peak, taking into account the mass of the added proton (1.007276 Da).

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical process for calculating the molecular weight of the isotopically labeled L-Cysteine.



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